

Vafidemstat in Novel Object Recognition: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: Vafidemstat

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These application notes provide a comprehensive overview and detailed protocols for utilizing **Vafidemstat** in the Novel Object Recognition (NOR) test, a key behavioral assay for assessing learning and memory in rodent models. **Vafidemstat** (ORY-2001) is an orally bioavailable, brain-penetrant dual inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A) and Monoamine Oxidase B (MAO-B) that has shown promise in preclinical models of cognitive decline.^{[1][2]}

Introduction

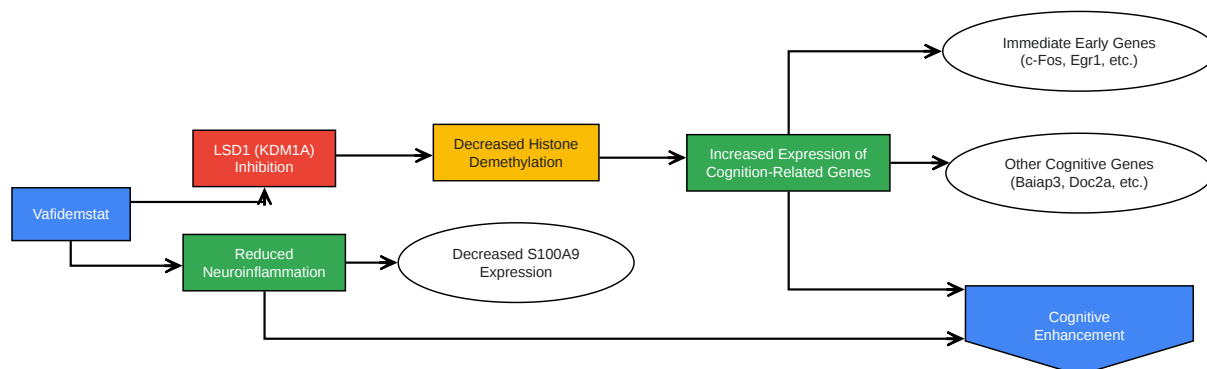
The Novel Object Recognition (NOR) test is a widely used behavioral paradigm to evaluate recognition memory in rodents.^[3] The test is based on the innate tendency of rodents to explore novel objects more than familiar ones.^[3] A preference for the novel object is indicative of intact recognition memory. This assay is particularly valuable in the preclinical assessment of therapeutic candidates for cognitive disorders such as Alzheimer's disease.

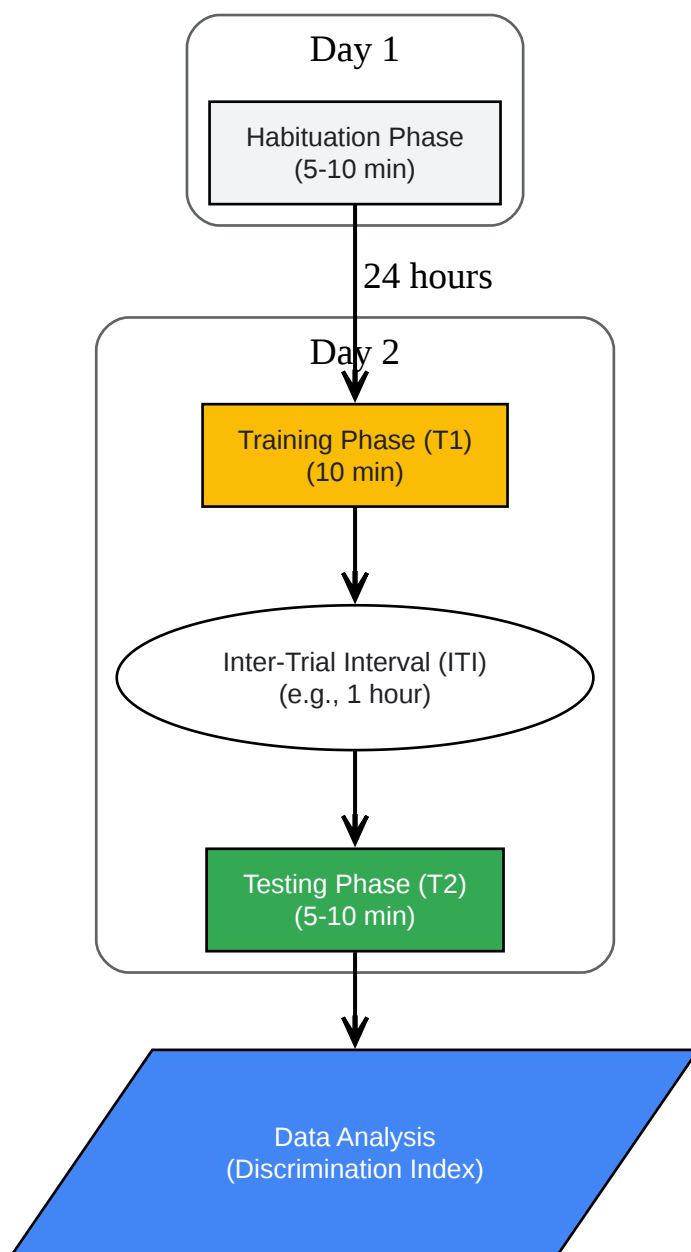
Vafidemstat has demonstrated the ability to rescue memory deficits in the Senescence Accelerated Mouse Prone 8 (SAMP8) model, a model for accelerated aging and Alzheimer's disease.^{[4][5]} Studies have shown that **Vafidemstat** treatment can dose-dependently restore performance in the NOR test, highlighting its potential as a cognitive enhancer.^[4]

Mechanism of Action

Vafidemstat's primary mechanism of action in the context of cognition is the inhibition of LSD1 (KDM1A), an epigenetic enzyme that demethylates histone H3 at lysine 4 and 9 (H3K4 and H3K9), leading to transcriptional repression.^[4] By inhibiting LSD1, **Vafidemstat** promotes the expression of genes associated with synaptic plasticity, learning, and memory.^{[4][6][7]} This includes the upregulation of immediate early genes (IEGs) such as c-Fos, Egr1/2, Npas4, Dusp1, and Arc, as well as other genes crucial for cognitive function like Baiap3, Prph, Fabp7, and Doc2a.^[4]

Furthermore, **Vafidemstat** has been shown to reduce neuroinflammatory signatures, in part by downregulating the expression of pro-inflammatory genes like S100A9.^{[6][8]}





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